

MGH-CP1 stability and proper storage

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Compound of Interest

Compound Name: MGH-CP1

Cat. No.: B2695403

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MGH-CP1 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability, proper storage, and handling of **MGH-CP1**. It also includes troubleshooting guides and frequently asked questions to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for **MGH-CP1**?

A1: **MGH-CP1** is a potent and selective small-molecule inhibitor of TEAD (Transcriptional Enhanced Associate Domain) auto-palmitoylation.[1][2] By binding to the lipid-binding pocket of TEAD, **MGH-CP1** displaces palmitate, which is crucial for TEAD stability and its interaction with the transcriptional co-activators YAP and TAZ.[3] This allosterically inhibits the TEAD-YAP/TAZ association, leading to the downregulation of downstream target genes involved in cell proliferation and organ growth.[3] This mechanism effectively blocks the transcriptional output of the Hippo pathway.[3]

Q2: What are the recommended storage conditions for **MGH-CP1**?

A2: Proper storage of **MGH-CP1** is critical to maintain its stability and efficacy. Recommendations for both powder and solvent-based solutions are detailed in the table below. To avoid degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot stock solutions into single-use volumes.

Q3: In which solvents can I dissolve **MGH-CP1**?

A3: **MGH-CP1** is soluble in dimethyl sulfoxide (DMSO). One supplier indicates a solubility of 74 mg/mL in fresh, non-moisture-absorbing DMSO. For in vivo studies, specific formulations involving DMSO, PEG300, Tween-80, and saline or corn oil have been described.

Stability and Storage Data

Form	Storage Temperature	Duration	Notes
Powder	-20°C	Up to 3 years	Store in a dry, dark place.
4°C	Up to 6 months	For shorter-term storage.	
In Solvent (e.g., DMSO)	-80°C	Up to 1 year	Recommended for long-term storage of stock solutions.
-20°C	1 to 6 months	Suitable for working aliquots. Keep tightly sealed to prevent moisture absorption.	

Troubleshooting Guide

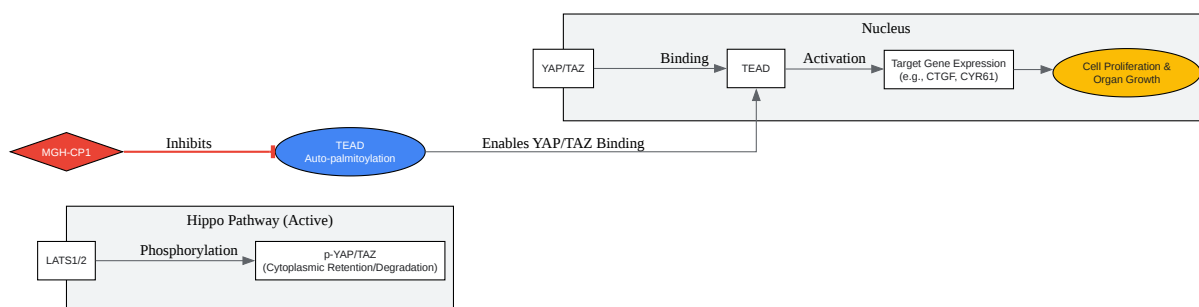
Issue	Possible Cause	Recommended Solution
Compound precipitation in stock solution	- Solution saturation exceeded.- Improper storage (e.g., moisture absorption by DMSO).- Freeze-thaw cycles.	- Gently warm the solution and/or sonicate to aid dissolution.- Use fresh, anhydrous DMSO for preparing solutions.- Prepare single-use aliquots to avoid repeated freezing and thawing.
Inconsistent or no effect in cell-based assays	- Compound degradation due to improper storage.- Incorrect final concentration.- Cell line is not dependent on the YAP/TAZ-TEAD pathway.	- Verify storage conditions and age of the compound and stock solutions.- Perform a dose-response curve to determine the optimal concentration for your cell line.- Confirm the YAP/TAZ-dependency of your cell line through literature or preliminary experiments (e.g., YAP/TAZ knockdown).
Poor metabolic stability in vivo studies	- MGH-CP1 has been reported to have poor metabolic stability in mouse liver microsomes.	- Consider the pharmacokinetic properties when designing in vivo experiments. More frequent dosing or alternative delivery routes may be necessary.- For xenograft models, intraperitoneal injection has been used successfully.

Experimental Protocols

Preparation of MGH-CP1 Stock Solution (10 mM in DMSO)

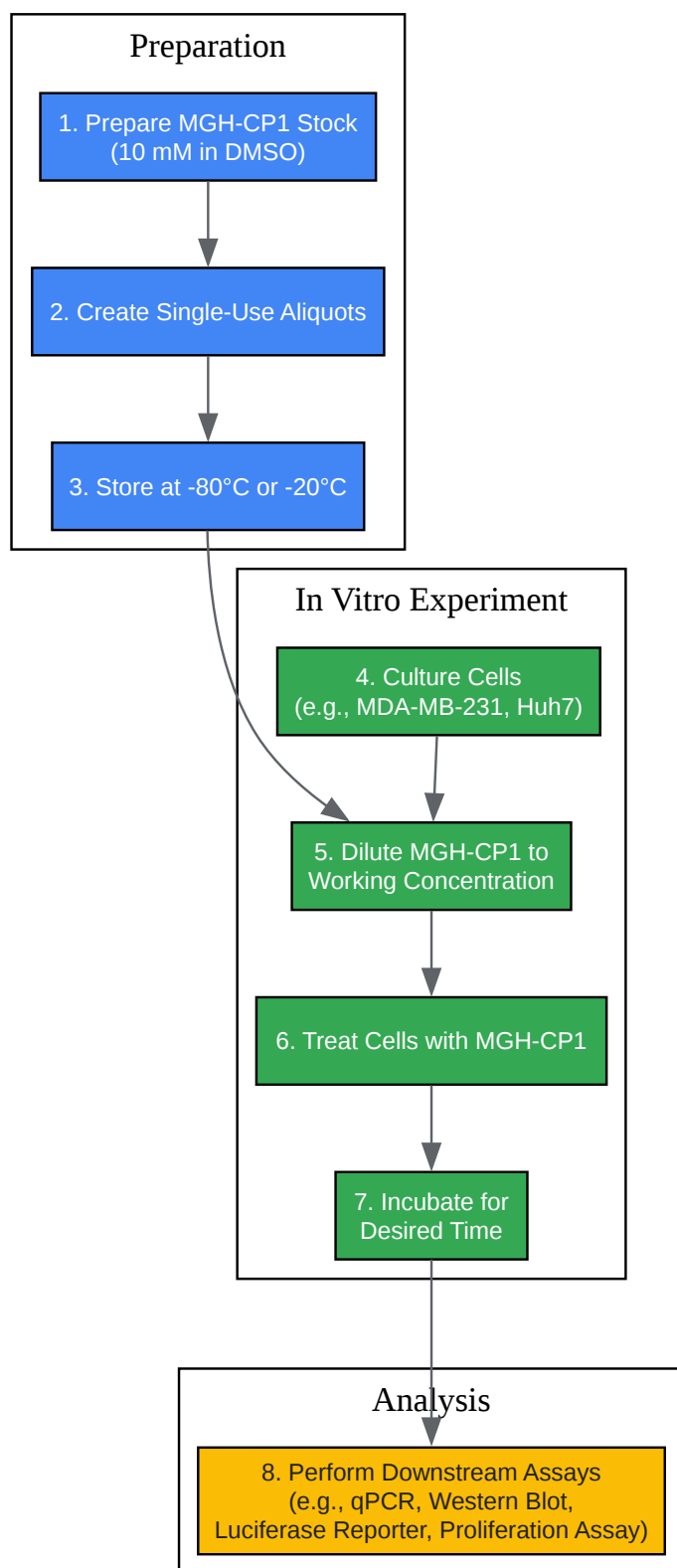
- **Warm Compound:** Allow the vial of **MGH-CP1** powder to equilibrate to room temperature before opening to prevent condensation.
- **Solvent Addition:** Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve a 10 mM concentration. The molecular weight of **MGH-CP1** is 368.50 g/mol .
- **Dissolution:** Vortex the solution until the compound is completely dissolved. Gentle warming or sonication can be used to facilitate dissolution if necessary.
- **Aliquoting and Storage:** Aliquot the stock solution into single-use, light-protected tubes. Store the aliquots at -80°C for long-term storage or -20°C for short-term use.

Visualizations



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Caption: **MGH-CP1** inhibits TEAD auto-palmitoylation, disrupting YAP/TAZ-TEAD interaction.



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Caption: General workflow for using **MGH-CP1** in cell-based experiments.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. MGH-CP1 (MGH-CP-1) | TEAD inhibitor | Probechem Biochemicals [probechem.com]
- 3. aacrjournals.org [aacrjournals.org]
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